

# Personal protective equipment for handling Osbpl7-IN-1

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## Compound of Interest

Compound Name: Osbpl7-IN-1

Cat. No.: B8714938

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## Essential Safety and Handling Guide for Osbpl7-IN-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Osbpl7-IN-1**, a potent, orally active inhibitor of the oxysterol-binding protein like 7 (OSBPL7).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Adherence to these procedures is essential to ensure a safe laboratory environment and to maintain the integrity of your research.

## Personal Protective Equipment (PPE)

When handling **Osbpl7-IN-1**, a comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, ingestion, or skin contact. The following table summarizes the required PPE, compiled from general laboratory safety standards for handling chemical compounds.<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup><sup>[7]</sup><sup>[8]</sup>

Protection Type	Required PPE	Purpose	Specifications & Best Practices
Eye and Face Protection	Safety Goggles, Face Shield	Protects against chemical splashes, dust, and flying debris. <a href="#">[5]</a> <a href="#">[6]</a>	Goggles should have indirect vents for liquid handling. A face shield should be worn over safety goggles when there is a significant splash hazard, such as during bulk handling or dissolution. <a href="#">[5]</a> All eye and face protection must be ANSI Z87.1 compliant. <a href="#">[5]</a>
Hand Protection	Chemical-Resistant Gloves	Prevents skin contact with the compound.	Disposable nitrile gloves are the minimum requirement for incidental contact. <a href="#">[5]</a> For prolonged handling or when working with solutions, consider double-gloving or using gloves with a higher level of chemical resistance. Always inspect gloves for tears or degradation before use and change them immediately if contaminated. <a href="#">[5]</a>
Body Protection	Laboratory Coat	Shields skin and personal clothing from	A buttoned, long-sleeved lab coat is required. <a href="#">[5]</a> <a href="#">[8]</a> For

		spills and contamination.[6][8]	handling larger quantities or in situations with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended.[8]
Respiratory Protection	Respirator (if applicable)	Prevents inhalation of the compound, especially in powder form.	A risk assessment should be performed to determine the need for respiratory protection. If handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator (e.g., N95 or higher) is necessary.[6][8]
Foot Protection	Closed-Toe Shoes	Protects feet from spills and dropped objects.[6]	Shoes should be made of a non-porous material.

## Operational Plan: Safe Handling of Osbpl7-IN-1

A systematic approach to handling **Osbpl7-IN-1** from receipt to disposal is crucial for safety and experimental success.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (1269826-44-9) match the order.[1]
- Store the compound in its original, tightly sealed container in a designated, well-ventilated, and secure location.

- Storage Conditions:

- Powder: -20°C for up to 3 years.[\[2\]](#)
- In Solvent: -80°C for up to 1 year.[\[2\]](#)
- Stock solutions at -80°C should be used within 6 months, and at -20°C within 1 month.[\[1\]](#)

## 2. Preparation of Stock Solutions:

- All handling of the solid compound should be performed in a certified chemical fume hood to minimize inhalation risk.
- Before weighing, allow the container to equilibrate to room temperature to prevent condensation.
- Use appropriate tools (e.g., chemical-resistant spatula) for transferring the powder.
- Solubility: **Osbpl7-IN-1** is soluble in DMSO.[\[2\]](#)[\[9\]](#) For example, it is soluble in DMSO at 11 mg/mL (23.74 mM), and sonication is recommended to aid dissolution.[\[2\]](#) Another source indicates solubility in DMSO at 125 mg/mL with ultrasonic warming to 60°C.[\[10\]](#)
- Prepare the stock solution by slowly adding the solvent to the pre-weighed compound.
- Clearly label the stock solution container with the compound name, concentration, solvent, preparation date, and storage conditions.

## 3. Use in Experiments:

- When using **Osbpl7-IN-1** in cell-based assays or animal studies, ensure that all procedures are conducted in a manner that minimizes the generation of aerosols.[\[2\]](#)
- For in vitro studies, **Osbpl7-IN-1** has been shown to increase plasma membrane ATP-binding cassette transporter (ABCA1) in cultured human podocytes at concentrations of 1-10  $\mu$ M.[\[1\]](#)[\[2\]](#)
- For in vivo studies in mouse models of proteinuric kidney disease, a dosage of 100 mg/kg administered via oral gavage daily for 28 days has been used.[\[1\]](#)[\[2\]](#)

- Always wear the appropriate PPE during experimental procedures.

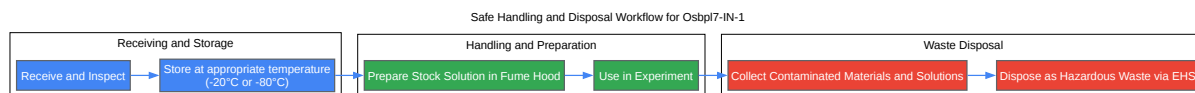
## Disposal Plan

Proper disposal of **Osbpl7-IN-1** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.
- **Contaminated Materials:** All materials that have come into direct contact with **Osbpl7-IN-1** (e.g., pipette tips, microfuge tubes, gloves, bench paper) should be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **Osbpl7-IN-1** in a sealed, labeled, and chemical-resistant waste container.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **Osbpl7-IN-1**.



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Caption: Workflow for the safe handling and disposal of **Osbpl7-IN-1**.

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